

Synonyms for Tetrafluorosuccinyl chloride like perfluorosuccinyl dichloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tetrafluorosuccinyl chloride*

Cat. No.: *B1294286*

[Get Quote](#)

A Technical Guide to Tetrafluorosuccinyl Chloride and Its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Tetrafluorosuccinyl chloride**, also known by its synonyms such as perfluorosuccinyl dichloride, 2,2,3,3-tetrafluorosuccinoyl dichloride, and Tetrafluorobutane-1,4-dioyl dichloride. This document details its chemical properties, synthesis, and key applications, with a focus on its utility in organic synthesis and materials science.

Chemical Identity and Properties

Tetrafluorosuccinyl chloride is a reactive diacyl chloride that serves as a valuable building block in fluorinated organic chemistry. Its chemical structure and basic properties are summarized below.

Property	Value	Reference
Chemical Name	Tetrafluorosuccinyl chloride	
Synonyms	perfluorosuccinyl dichloride, 2,2,3,3-tetrafluorosuccinoyl dichloride, Tetrafluorobutane- 1,4-dioyl dichloride, 1,4- Dichloro-2,2,3,3- tetrafluorobutane-1,4-dione	
CAS Number	356-15-0	
Molecular Formula	C ₄ Cl ₂ F ₄ O ₂	
Molecular Weight	226.94 g/mol	
Physical Form	Liquid	
Boiling Point	86.1 °C	[1]

Synthesis of Tetrafluorosuccinyl Chloride

The primary route for the synthesis of **Tetrafluorosuccinyl chloride** involves the chlorination of its corresponding carboxylic acid, Tetrafluorosuccinic acid.

Preparation of Tetrafluorosuccinic Acid

Tetrafluorosuccinic acid (CAS 377-38-8) is the precursor for the synthesis of the title compound.[\[2\]](#) It is a perfluorinated aliphatic dicarboxylic acid.[\[2\]](#) While specific, detailed industrial synthesis protocols for Tetrafluorosuccinic acid are proprietary, it is commercially available from various chemical suppliers.

Conversion of Tetrafluorosuccinic Acid to Tetrafluorosuccinyl Chloride

The conversion of carboxylic acids to their corresponding acid chlorides is a standard transformation in organic synthesis. Common chlorinating agents include thionyl chloride (SOCl₂), oxalyl chloride ((COCl)₂), and phosphorus pentachloride (PCl₅).

A general procedure for the synthesis of an acyl chloride from a carboxylic acid using thionyl chloride is as follows:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the carboxylic acid (1 equivalent).
- Add an excess of thionyl chloride (SOCl_2) (typically 2-5 equivalents). A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.
- Heat the reaction mixture to reflux and stir for several hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2).
- After the reaction is complete, remove the excess thionyl chloride by distillation, often under reduced pressure.
- The resulting crude acyl chloride can be purified by distillation.

Note: This is a generalized protocol. Specific conditions such as reaction time and temperature may vary for the synthesis of **Tetrafluorosuccinyl chloride**.

Chemical Reactivity and Experimental Protocols

As a diacyl chloride, **Tetrafluorosuccinyl chloride** is a highly reactive electrophile that readily undergoes nucleophilic acyl substitution reactions. This reactivity makes it a versatile reagent for the synthesis of a variety of fluorinated compounds.

Reactions with Amines to Form Polyamides

Tetrafluorosuccinyl chloride can react with diamines to form fluorinated polyamides. The incorporation of fluorine atoms into the polymer backbone can impart desirable properties such as enhanced thermal stability, chemical resistance, and low surface energy.

A representative procedure for the synthesis of a fluorinated polyamide using a diacyl chloride and a diamine is as follows:

- In a nitrogen-purged flask, dissolve a diamine (1 equivalent) in a suitable aprotic solvent (e.g., N,N-dimethylacetamide (DMAc) or N-methyl-2-pyrrolidone (NMP)) containing a base such as pyridine or triethylamine to act as an acid scavenger.

- Cool the solution in an ice bath.
- Slowly add a solution of **Tetrafluorosuccinyl chloride** (1 equivalent) in the same solvent to the cooled diamine solution with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours to ensure complete polymerization.
- The resulting polymer can be isolated by precipitation in a non-solvent such as methanol or water, followed by filtration, washing, and drying.

[Click to download full resolution via product page](#)

Reactions with Alcohols to Form Polyesters

In a similar fashion, **Tetrafluorosuccinyl chloride** can react with diols to produce fluorinated polyesters. These materials are of interest for applications requiring high performance and specific surface properties.

A general method for the synthesis of a fluorinated polyester is as follows:

- Dissolve a diol (1 equivalent) and a base (e.g., pyridine or triethylamine, 2 equivalents) in a suitable solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) in a flask under an inert atmosphere.
- Cool the solution to 0 °C.
- Add a solution of **Tetrafluorosuccinyl chloride** (1 equivalent) in the same solvent dropwise to the stirred diol solution.
- Allow the reaction to proceed at low temperature for a few hours and then warm to room temperature, stirring overnight.
- The reaction mixture is then typically washed with dilute acid and water to remove the base and its salt.

- The organic layer is dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the polyester.

Applications in Drug Development and Signaling Pathways

Currently, there is a lack of specific, publicly available information detailing the direct application of **Tetrafluorosuccinyl chloride** in the synthesis of marketed drugs or its involvement in well-defined signaling pathways. The introduction of fluorinated moieties into drug candidates is a common strategy in medicinal chemistry to enhance properties such as metabolic stability, bioavailability, and binding affinity. Therefore, it is plausible that **Tetrafluorosuccinyl chloride** or its derivatives could serve as building blocks for novel therapeutic agents. Researchers in drug development may consider this reagent for the synthesis of new chemical entities with tailored pharmacokinetic profiles.

Use as a Crosslinking Agent

The difunctional nature of **Tetrafluorosuccinyl chloride** makes it a potential crosslinking agent for polymers containing nucleophilic groups such as hydroxyl or amine functionalities. The resulting crosslinked materials would be expected to exhibit enhanced mechanical strength, thermal stability, and solvent resistance. However, specific examples and detailed experimental data for its use as a crosslinking agent are not widely reported in the literature.

Conclusion

Tetrafluorosuccinyl chloride is a valuable and reactive fluorinated building block. Its ability to readily react with nucleophiles makes it a key intermediate for the synthesis of fluorinated polyamides and polyesters. While its direct application in drug development is not yet established in the public domain, its potential as a scaffold for creating novel fluorinated bioactive molecules is significant. Further research into the specific applications of this compound is warranted to fully exploit its unique chemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrafluorosuccinic Acid | PCOVERY [pcovery.com]
- 2. TETRAFLUOROSUCCINIC ACID | 377-38-8 [chemicalbook.com]
- To cite this document: BenchChem. [Synonyms for Tetrafluorosuccinyl chloride like perfluorosuccinyl dichloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294286#synonyms-for-tetrafluorosuccinyl-chloride-like-perfluorosuccinyl-dichloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com